

Technical Guide: Verification of Brombuterol Hydrochloride's Molecular Formula and Weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Brombuterol hydrochloride

Cat. No.: B587892

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the molecular formula and weight of **brombuterol hydrochloride**, along with detailed experimental protocols for their verification. The included methodologies and diagrams are intended to support research and development activities in the pharmaceutical sciences.

Core Molecular Data

The fundamental physicochemical properties of **brombuterol hydrochloride** are summarized below. This information serves as the baseline for experimental verification.

Parameter	Value	Source(s)
Molecular Formula	$C_{12}H_{19}Br_2ClN_2O$	[1][2][3]
Alternate Molecular Formula	$C_{12}H_{18}Br_2N_2O \cdot HCl$	[4][5][6]
Molecular Weight	402.55 g/mol	[1][3][5]
CAS Number	21912-49-2	[4][5]
IUPAC Name	1-(4-amino-3,5-dibromophenyl)-2-(tert-butylamino)ethanol hydrochloride	[7][8]

Experimental Protocols for Verification

The determination and confirmation of the molecular formula and weight of a pharmaceutical compound such as **brombuterol hydrochloride** are critical for its identification, purity assessment, and quality control.^{[7][9]} The following are standard, detailed methodologies for this purpose.

Mass Spectrometry for Molecular Weight Determination

Mass spectrometry (MS) is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ionized molecules.^[10] It is a primary method for determining the molecular weight of a compound with high accuracy and sensitivity.^{[5][11]}

Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of the **brombuterol hydrochloride** reference standard.
 - Dissolve the sample in a suitable solvent, such as methanol or acetonitrile, to a final concentration appropriate for the instrument's sensitivity (typically in the $\mu\text{g/mL}$ to ng/mL range).
 - The sample solution should be clear and free of particulate matter.^[9]
- Instrumentation and Ionization:
 - An electrospray ionization (ESI) source is commonly used for small molecules like **brombuterol hydrochloride**.^{[9][11]} ESI is a soft ionization technique that minimizes fragmentation and primarily produces intact molecular ions.
 - The mass analyzer can be a Time-of-Flight (TOF), Quadrupole Time-of-Flight (QTOF), or Orbitrap, all capable of high-resolution mass measurements.^{[7][9]}
- Data Acquisition:
 - Introduce the sample solution into the mass spectrometer.

- Acquire the mass spectrum in positive ion mode, as the amino groups in brombuterol are readily protonated.
- The instrument will detect the mass-to-charge ratio of the ions. For brombuterol ($C_{12}H_{18}Br_2N_2O$), the expected protonated molecule $[M+H]^+$ would be observed.
- Data Analysis:
 - The resulting mass spectrum will show a peak corresponding to the $[M+H]^+$ ion of brombuterol.
 - The molecular weight is calculated from the m/z value of this peak. Given that the charge (z) is +1, the mass is equal to the m/z value minus the mass of a proton.
 - High-resolution mass spectrometry can provide a mass measurement with high accuracy (typically <5 ppm), which can help confirm the elemental composition.[\[12\]](#)

Elemental Analysis for Molecular Formula Determination

Elemental analysis provides the percentage composition of elements (carbon, hydrogen, nitrogen, etc.) in a compound. This data is used to determine the empirical formula, which, in conjunction with the molecular weight from mass spectrometry, confirms the molecular formula.

[\[1\]](#)[\[13\]](#)

Methodology:

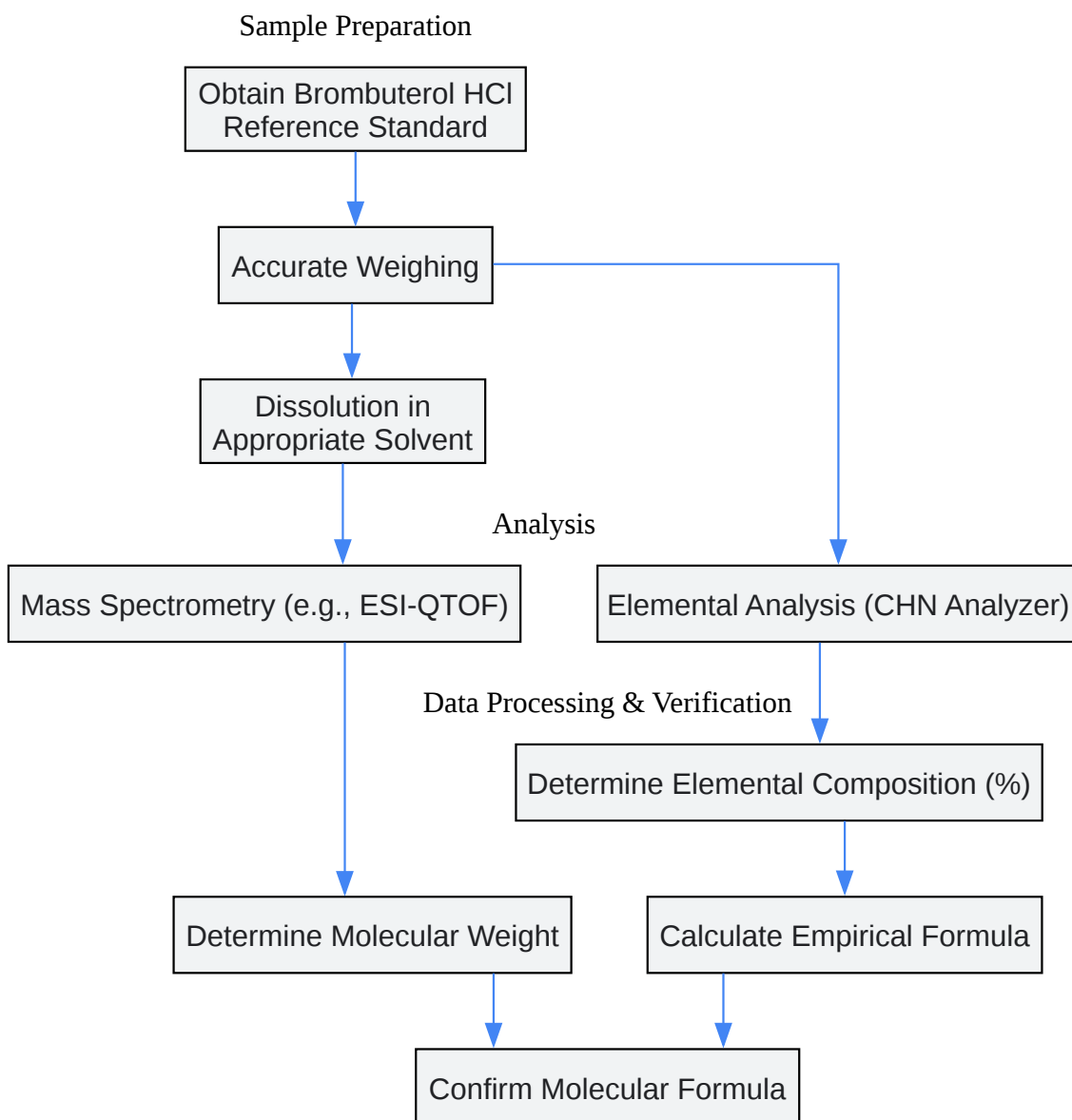
- Sample Preparation:
 - A small, accurately weighed amount of the dried **brombuterol hydrochloride** sample is required.
 - The sample must be pure and homogenous to ensure accurate results.
- Instrumentation (CHN Analyzer):
 - The analysis is typically performed using an automated CHN (Carbon, Hydrogen, Nitrogen) elemental analyzer.

- The sample is combusted in a high-temperature furnace in the presence of oxygen.
- This converts carbon to carbon dioxide (CO₂), hydrogen to water (H₂O), and nitrogen to nitrogen gas (N₂).
- Detection and Quantification:
 - The resulting gases are separated, and their quantities are measured by thermal conductivity or infrared detectors.
 - The instrument's software calculates the percentage of each element in the original sample.
 - Separate analyses are required for bromine and chlorine, often using techniques like ion chromatography after combustion.
- Data Analysis and Formula Calculation:
 - Convert the percentage of each element to moles by dividing by the element's atomic weight.
 - Determine the simplest whole-number ratio of the moles of each element to establish the empirical formula.^[8]
 - Calculate the empirical formula weight.
 - Divide the molecular weight (obtained from mass spectrometry) by the empirical formula weight. This should result in an integer.
 - Multiply the subscripts in the empirical formula by this integer to determine the molecular formula.^[14]

Visualizations

Experimental Workflow for Verification

The logical flow for the verification of the molecular formula and weight of **brombuterol hydrochloride** is depicted below.

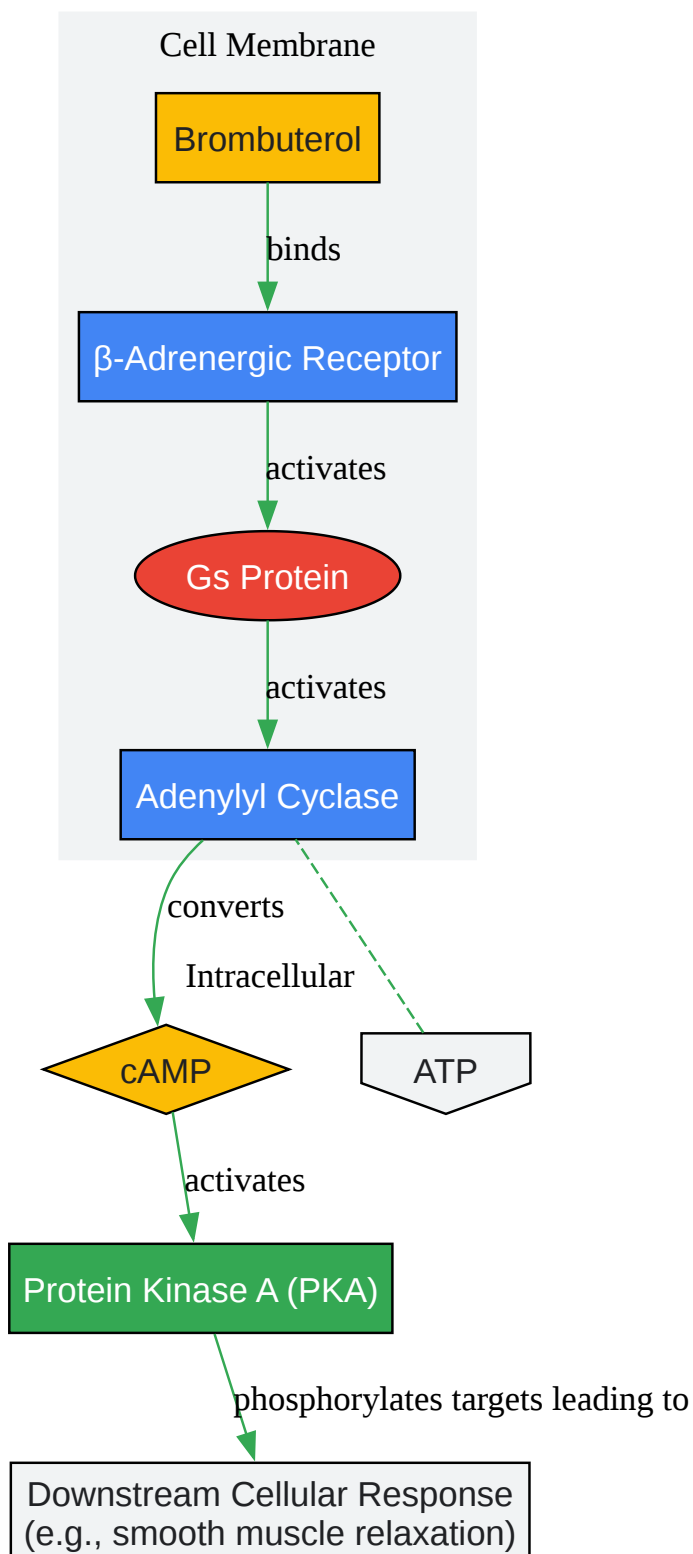


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Caption: Workflow for Molecular Formula and Weight Verification.

Signaling Pathway of Brombuterol

Brombuterol is a β -adrenergic receptor agonist.[2][4] Upon binding to β -adrenergic receptors, it initiates a signaling cascade, as illustrated below.



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Caption: Canonical β -Adrenergic Receptor Signaling Pathway.

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- To cite this document: BenchChem. [Technical Guide: Verification of Brombuterol Hydrochloride's Molecular Formula and Weight]. BenchChem, [2025]. [Online PDF].

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